

# Technical Guide: 1-Pyrenol, 6-nitro- (1-Hydroxy-6-nitropyrene)

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## Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Synthesis, Metabolism, and Toxicological Significance<sup>[1]</sup>

## Executive Summary

**1-Pyrenol, 6-nitro-** (CAS: 1767-28-8), systematically known as 1-hydroxy-6-nitropyrene (1-OH-6-NP), is a critical metabolite and environmental degradation product of 1-nitropyrene (1-NP). As 1-NP is the predominant nitrated polycyclic aromatic hydrocarbon (nitro-PAH) in diesel exhaust, its hydroxylated derivatives serve as essential biomarkers for assessing human exposure to combustion emissions.

This guide provides a comprehensive technical analysis of 1-OH-6-NP, detailing its chemical synthesis, metabolic formation via cytochrome P450 pathways, mutagenic potential, and validated analytical protocols for its quantification in biological matrices.

## Chemical Identity & Physicochemical Properties

1-OH-6-NP is a bifunctional pyrene derivative characterized by a hydroxyl group at the C1 position and a nitro group at the C6 position. This substitution pattern significantly alters its

electron distribution compared to the parent 1-nitropyrene, influencing its solubility, reactivity, and interaction with biological macromolecules.

| Property            | Data                                                                                                                    |
|---------------------|-------------------------------------------------------------------------------------------------------------------------|
| Systematic Name     | 1-Hydroxy-6-nitropyrene                                                                                                 |
| Synonyms            | 1-Pyrenol, 6-nitro-; 6-Nitro-1-pyrenol; 1-OH-6-NP                                                                       |
| CAS Registry Number | 1767-28-8                                                                                                               |
| Molecular Formula   | C <sub>16</sub> H <sub>9</sub> NO <sub>3</sub>                                                                          |
| Molecular Weight    | 263.25 g/mol                                                                                                            |
| Appearance          | Yellow to orange crystalline solid                                                                                      |
| Solubility          | Soluble in DMSO, acetone, methanol; Poorly soluble in water                                                             |
| Key Analogs         | 1-Nitropyrene (Parent); 1-Hydroxypyrene (Biomarker); 1-Hydroxy-3-nitropyrene (Isomer); 1-Hydroxy-8-nitropyrene (Isomer) |

## Synthesis & Production Protocols

Production of 1-OH-6-NP for research standards typically follows two distinct pathways: chemical synthesis (for high purity/yield) and photochemical generation (mimicking environmental degradation).

### 3.1 Chemical Synthesis Protocol

Direct nitration of pyrene yields 1-nitropyrene, but introducing a hydroxyl group at a specific position on the nitrated ring is synthetically challenging due to directing effects. A proven multi-step protocol involves the oxidation of pyrene followed by nitration.[\[2\]](#)

Protocol: Lead Tetraacetate Oxidation Route

- Acetoxylation (Protection/Activation):

- Reagents: Pyrene (2.0 g), Lead Tetraacetate (1.2 g).
- Solvent: Toluene:Acetic Acid (9:1 v/v).[3]
- Conditions: Reflux at 80°C for 6 hours.
- Mechanism: Radical acetoxylation yields 1-acetoxypyrene.
- Purification: Silica gel column chromatography (Eluent: 10% Benzene in Hexane).
- Nitration:
  - Substrate: 1-Acetoxypyrene.[3]
  - Reagents: Nitric Acid / Acetic Acid mixture.
  - Conditions: Stir at 30°C.
  - Mechanism: Electrophilic aromatic substitution. The acetoxy group directs the nitro group to the ortho and para positions relative to itself (positions 2, 6, and 8 on the pyrene ring).
- Hydrolysis (Deprotection):
  - Reagents: Sodium Acetate in Methanol:THF (1:1).
  - Conditions: Room temperature, 20 minutes.
  - Product: A mixture of isomers: 1-hydroxy-3-nitropyrene, 1-hydroxy-6-nitropyrene, and 1-hydroxy-8-nitropyrene.[3][4]
- Final Purification:
  - Isomers must be separated via High-Performance Liquid Chromatography (HPLC) using a C18 reverse-phase column and a Methanol/Water gradient.

## 3.2 Photochemical Formation

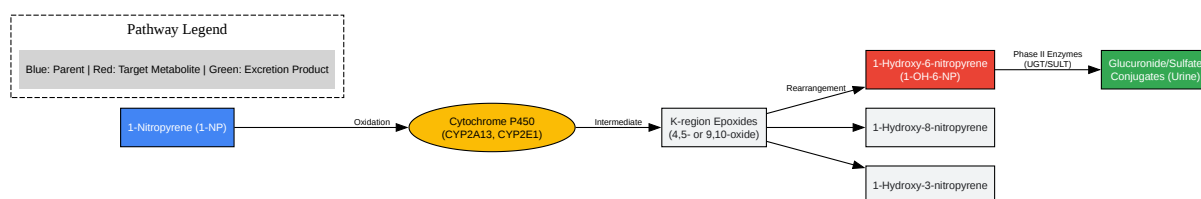
In the environment, 1-OH-6-NP is formed via the photo-oxidation of 1-nitropyrene adsorbed on particulate matter.

- Mechanism: Irradiation (UV-A/Visible) of 1-NP leads to a nitro-to-nitrite rearrangement followed by homolytic cleavage, generating a pyrenoxy radical that resolves into hydroxynitropyrenes.
- Relevance: This pathway explains the presence of 1-OH-6-NP in ambient air samples, distinct from metabolic production.

## Metabolic Pathways (Bioactivation)

The toxicity of 1-nitropyrene is largely dependent on its metabolic activation. Upon inhalation or ingestion, 1-NP is metabolized by Cytochrome P450 enzymes (Phase I) and Nitroreductases.

- Oxidative Pathway (Major): CYPs (specifically CYP2A13 and CYP2E1) hydroxylate the pyrene ring. Hydroxylation at the C6 and C8 positions is favored, generating 1-OH-6-NP and 1-OH-8-NP.
- Reductive Pathway: Nitroreductases reduce the nitro group to an amine (1-aminopyrene), which can be N-acetylated.
- Conjugation (Phase II): The hydroxyl group of 1-OH-6-NP serves as a handle for Glucuronosyltransferases (UGTs) and Sulfotransferases (SULTs), forming water-soluble conjugates for urinary excretion.



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Figure 1: Metabolic biotransformation of 1-Nitropyrene illustrating the specific formation of the 1-Hydroxy-6-nitropyrene isomer via oxidative pathways.<sup>[5][6]</sup>

## Toxicology & Mechanism of Action<sup>[10]</sup>

1-OH-6-NP is not merely an excretion product; it retains toxicological activity.

- **Mutagenicity:** Unlike the parent 1-NP, which is a potent direct-acting mutagen in *Salmonella typhimurium* (Ames test), the hydroxy-nitropyrenes (including 1-OH-6-NP) typically require metabolic activation (S9 fraction) to exhibit mutagenicity. The hydroxyl group alters the redox potential of the nitro group, often requiring further activation (e.g., O-acetylation) to bind DNA.
- **Endocrine Disruption:** Recent studies indicate that hydroxylated nitropyrenes, including 1-OH-6-NP, exhibit anti-estrogenic and anti-androgenic activity, classifying them as potential endocrine-disrupting chemicals (EDCs).<sup>[4]</sup>
- **DNA Adducts:** The ultimate carcinogenic forms are often N-hydroxy-amino derivatives. 1-OH-6-NP can be reduced to 1-hydroxy-6-aminopyrene, which can form covalent adducts with guanine residues in DNA, leading to replication errors.

Structure-Activity Relationship (SAR):

| Analog          | Mutagenicity (Ames TA98) | Mechanism                                            |
|-----------------|--------------------------|------------------------------------------------------|
| 1-Nitropyrene   | High (Direct-acting)     | Nitroreduction -> N-hydroxyarylamine                 |
| 1-Hydroxypyrene | Non-mutagenic            | Biomarker of exposure only                           |
| 1-OH-6-NP       | Moderate (S9-dependent)  | Requires activation; weaker nitroreductase substrate |

| 1-OH-3-NP | Moderate (S9-dependent) | Similar to 6-isomer; steric differences |

## Analytical Methodologies

Quantification of 1-OH-6-NP in urine is the gold standard for monitoring exposure to nitro-PAHs. The following protocol ensures high specificity and sensitivity.

## Protocol: Urinary Extraction and LC-MS/MS Detection

### 1. Sample Preparation:

- Hydrolysis: Treat urine (5 mL) with -glucuronidase/arylsulfatase (from *Helix pomatia*) at 37°C for 12 hours. This cleaves the Phase II conjugates, releasing free 1-OH-6-NP.
- Internal Standard: Spike with deuterated standard (e.g., 1-Hydroxypyrene-d9 or 1-Nitropyrene-d9).<sup>[7]</sup>

### 2. Selective Extraction (Blue Rayon):

- Blue Rayon: Use copper phthalocyanine trisulfonate adsorbed on rayon (Blue Rayon). This material selectively binds planar polycyclic aromatic compounds.
- Adsorption: Shake hydrolyzed urine with Blue Rayon (50 mg) for 30 mins.
- Wash: Wash rayon with water/methanol to remove non-planar interferents.
- Elution: Elute target analytes using Methanol:Ammonia (50:1).

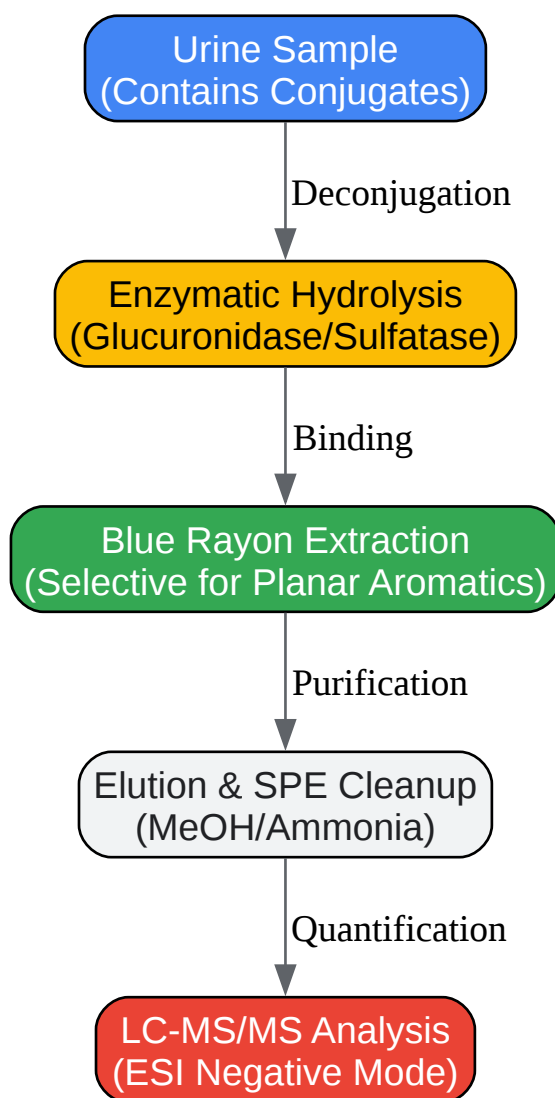
### 3. Cleanup:

- Pass eluate through a Silica or Alumina SPE cartridge to remove polar impurities. Evaporate to dryness under Nitrogen. Reconstitute in mobile phase.

### 4. LC-MS/MS Parameters:

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile.
- Ionization: Electrospray Ionization (ESI) in Negative Mode.

- Transitions (MRM):
  - Precursor Ion:  $m/z$  262  $[M-H]^-$
  - Product Ions:  $m/z$  232  $[M-H-NO]^-$  (Loss of NO),  $m/z$  246  $[M-H-O]^-$ .



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Figure 2: Analytical workflow for the extraction and quantification of 1-OH-6-NP from human urine samples.[7]

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